

Mandyphos SL-M003-2 molecular weight and formula

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Compound of Interest

Compound Name: Mandyphos SL-M003-2

Cat. No.: B12322183

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Technical Guide: Mandyphos SL-M003-2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mandyphos SL-M003-2 is a chiral ferrocenyl phosphine ligand belonging to the Mandyphos family of ligands. These ligands are instrumental in the field of asymmetric catalysis, where they are employed to induce chirality in chemical reactions, leading to the selective formation of a desired stereoisomer. This capability is of paramount importance in the synthesis of pharmaceuticals and agrochemicals, where the biological activity is often dependent on the specific three-dimensional arrangement of atoms within a molecule. This guide provides a summary of the key physicochemical properties of **Mandyphos SL-M003-2** and outlines a general experimental context for its application, based on the known uses of the broader Mandyphos ligand class.

Physicochemical Properties

The fundamental molecular characteristics of **Mandyphos SL-M003-2** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆₀ H ₄₂ F ₂₄ FeN ₂ P ₂	
Molecular Weight	1364.74 g/mol	
CAS Number	849925-10-6	
Alternate Name	(R,R)Fc-1,1'-Bis[bis[3,5-bis(trifluoromethyl)phenyl]phosphino]-2,2'-bis[(S,S)C-(N,N-dimethylamino)phenylmethyl]ferrocene	

Core Application: Asymmetric Catalysis

Mandyphos ligands, including SL-M003-2, are primarily utilized as chiral ligands in transition metal-catalyzed reactions. They form stable complexes with transition metals such as rhodium and iridium, creating a chiral environment around the metal center. This chiral complex then catalyzes reactions such as hydrogenation, hydroformylation, and carbon-carbon bond-forming reactions, leading to products with high enantiomeric excess (ee).

General Signaling Pathway in Asymmetric Hydrogenation

The following diagram illustrates a generalized catalytic cycle for the asymmetric hydrogenation of a prochiral olefin using a rhodium catalyst with a chiral diphosphine ligand like Mandyphos.

Caption: Generalized Catalytic Cycle for Asymmetric Hydrogenation.

Experimental Protocols

While specific, detailed experimental protocols for **Mandyphos SL-M003-2** are not readily available in the public domain, a general procedure for its use in asymmetric hydrogenation can be extrapolated from protocols for similar Mandyphos ligands. The following represents a generalized workflow for such a reaction.

General Experimental Workflow for Asymmetric Hydrogenation

Caption: Generalized Experimental Workflow for Asymmetric Hydrogenation.

Disclaimer: The provided experimental workflow is a generalized representation. Specific reaction conditions such as solvent, temperature, pressure, and catalyst loading would need to be optimized for a particular substrate and desired outcome. Researchers should consult relevant literature for detailed procedures involving similar chiral phosphine ligands.

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